

Shatavarin IV antioxidant activity comparison standard drugs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Shatavarin IV

CAS No.: 84633-34-1

Cat. No.: S595818

[Get Quote](#)

Antioxidant & Biological Activities of Shatavarin IV

The following table summarizes the experimental data on **Shatavarin IV**'s activity across various studies.

Activity Assessed	Experimental Model/Assay	Shatavarin IV / Extract Performance	Standard Drug / Control Performance
Direct Antioxidant [1]	DPPH Free Radical Scavenging Assay	Asparagus racemosus aqueous fraction (EC ₅₀ = 600 µg/mL)	Ascorbic Acid (EC ₅₀ = 1.5 µg/mL)
Neuroprotective (In Silico) [2]	Molecular Docking with TNF-α	Strong binding affinity (-7.29 kcal/mol)	(Docking score indicates binding strength)
Anticancer [3]	In vitro cytotoxicity (MTT assay) on MCF-7, HT-29, A-498 cell lines	Shatavarins-rich fraction & isolated Shatavarin IV showed potent cytotoxicity	(Compared to untreated control; DMSO vehicle control used)
Antiviral [4] [5]	In vitro anti-HIV-1 activity	Dose-dependent inhibition of HIV-1 replication; mitigation of	(Compared to untreated infected)

Activity Assessed	Experimental Model/Assay	Shatavarin IV / Extract Performance	Standard Drug / Control Performance
		viral-induced mitochondrial ROS	cells)
Mitochondrial Protection [4] [5]	In vitro model of HIV-1 infection	Effectively mitigated mitochondrial dysfunction (ROS, calcium overload, membrane potential loss)	(Compared to untreated infected cells)

Detailed Experimental Protocols

For researchers seeking to replicate or understand the context of these findings, here are the methodologies from key studies.

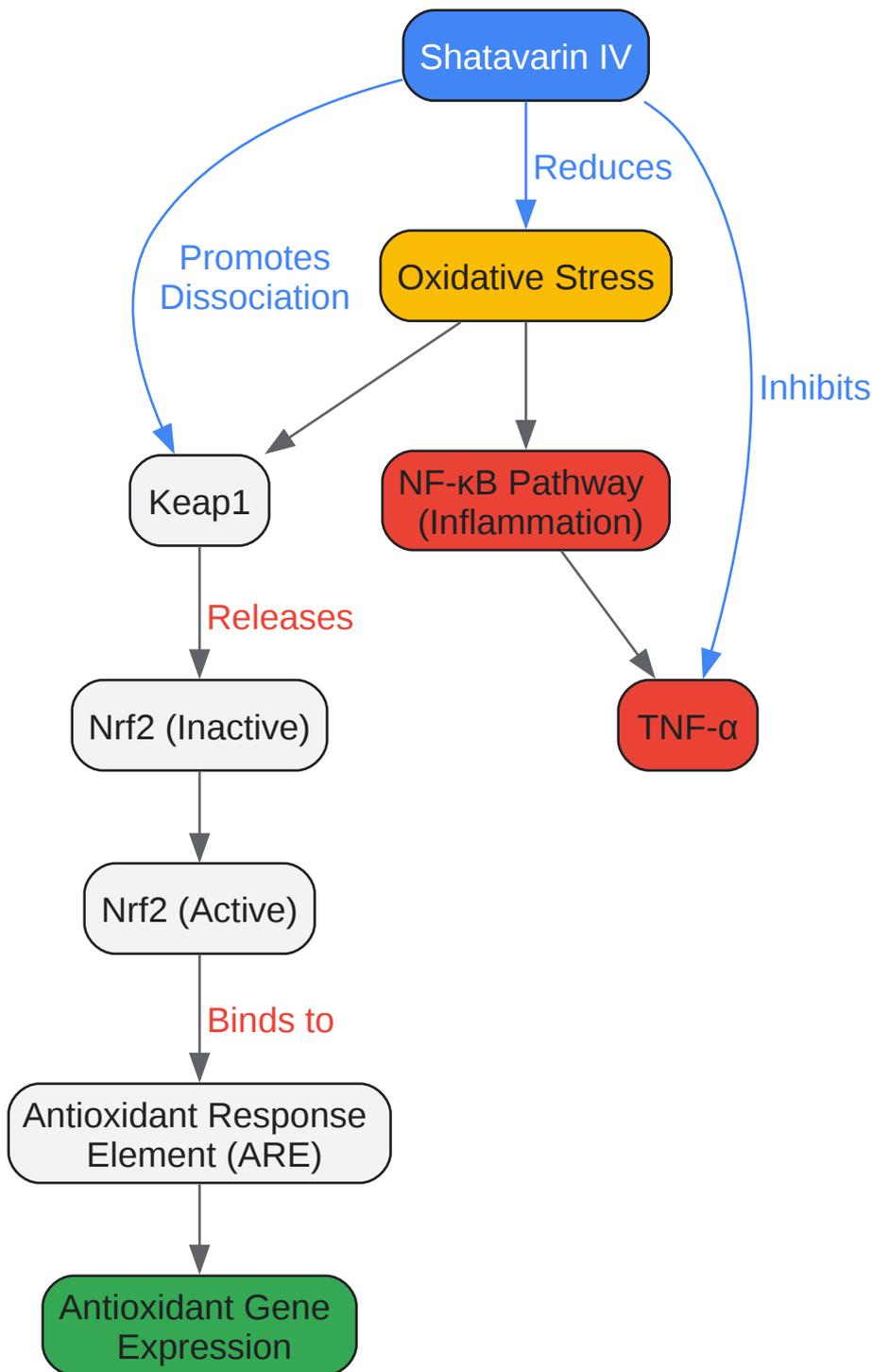
- **DPPH Antioxidant Assay** [1]:
 - **Procedure:** A 200 μL aliquot of the *Asparagus racemosus* root extract (aqueous fraction, 4 mg/mL) was mixed with 1,400 μL of a 60 μM DPPH solution. The mixture was incubated, and the decrease in absorbance was measured at 515 nm at time intervals from 0 to 60 minutes.
 - **Analysis:** The percentage of DPPH remaining was calculated to determine the radical scavenging activity, with an EC_{50} value of 600 $\mu\text{g/mL}$.
- **In Vitro Cytotoxicity (MTT) Assay** [3]:
 - **Cell Culture:** Human cancer cell lines (MCF-7, HT-29, A-498) were cultured in appropriate media and maintained in a humidified incubator at 37°C with 5% CO_2 .
 - **Sample Preparation:** Test samples (**Shatavarin IV** and shatavarins-rich fractions) were dissolved in DMSO and diluted with culture medium to create a stock solution of 5 mg/mL, which was then sterilized by filtration.
 - **Testing:** Cells were seeded in 96-well plates and, after 24 hours, treated with serial dilutions of the test samples. After a 3-day incubation, cellular viability was assessed using the MTT assay, which measures the reduction of yellow MTT to purple formazan by metabolically active cells.
- **Molecular Docking for Neuroprotection** [2]:

- **Target Preparation:** Crystal structures of key Alzheimer's disease-related targets (TNF- α , GSK-3 axin complex, GSK-3 β , amyloid- β) were obtained from the Protein Data Bank (PDB).
- **Ligand Preparation:** The 3D structure of **Shatavarin IV** was prepared and energy-minimized.
- **Docking Simulation:** Molecular docking was performed to predict the binding affinity and interaction mode between **Shatavarin IV** and the active sites of the target proteins, with results reported in kcal/mol.

Mechanisms of Action: Antioxidant and Neuroprotective Pathways

The antioxidant activity of **Shatavarin IV** is not limited to direct free radical scavenging. Research points to its role in modulating complex cellular signaling pathways that manage oxidative stress and inflammation, which are key in neurodegenerative diseases like Alzheimer's.

The diagram below illustrates the proposed mechanism based on in silico and experimental findings [2] [6]:



[Click to download full resolution via product page](#)

This proposed mechanism is supported by the following experimental evidence:

- **Nrf2 Pathway Activation:** **Shatavarin IV** is suggested to activate the Keap1-Nrf2-ARE pathway, a central regulatory mechanism for combating oxidative stress. This leads to the expression of

endogenous antioxidant enzymes [6].

- **Anti-inflammatory Action:** Molecular docking studies show **Shatavarin IV** has a strong binding affinity for TNF- α , a key pro-inflammatory cytokine. By inhibiting TNF- α , it can reduce neuroinflammation, a critical component in neurodegenerative disease progression [2].
- **Mitochondrial Protection:** Experimental studies confirm that **Shatavarin IV** can mitigate mitochondrial dysfunction by reducing reactive oxygen species (ROS), preventing calcium overload, and restoring mitochondrial membrane potential in models of HIV-1 infection [4] [5].

Research Implications and Future Directions

The current data positions **Shatavarin IV** as a promising multi-target therapeutic candidate, particularly for conditions where oxidative stress and inflammation are intertwined, such as neurodegenerative diseases, cancer, and viral infections.

- **For Formulation Scientists:** Research into nanoemulsions of **Shatavarin IV** combined with Piracetam shows that novel delivery systems can significantly enhance drug release and permeability, addressing potential bioavailability challenges [2].
- **For Natural Product Chemists:** The content of **Shatavarin IV** in *Asparagus racemosus* roots varies seasonally. One study found the highest yield during the monsoon season (Varsha ritu, July-August), which is a critical consideration for the optimal procurement of raw material [7].

Most of the compelling evidence for **Shatavarin IV**'s antioxidant efficacy currently comes from computational and cell-based studies. The key research gap that remains is robust data from *in vivo* models and human clinical trials directly comparing it to standard antioxidants.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Antioxidant activity and antiapoptotic effect of Asparagus ... [pmc.ncbi.nlm.nih.gov]
2. Development and Optimization of Piracetam ... [pmc.ncbi.nlm.nih.gov]
3. Shatavarins (containing Shatavarin IV) with anticancer ... [pmc.ncbi.nlm.nih.gov]

4. Mitochondrial resilience and antioxidant defence against ... [pmc.ncbi.nlm.nih.gov]
5. Mitochondrial resilience and antioxidant defence against ... [frontiersin.org]
6. Therapeutic Potential of Shatavari (Asparagus racemosus) ... [article.innovationforever.com]
7. Seasonal evaluation of Shatavarin-IV by HPLC for the best... [journals.lww.com]

To cite this document: Smolecule. [Shatavarin IV antioxidant activity comparison standard drugs].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b595818#shatavarin-iv-antioxidant-activity-comparison-standard-drugs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com